Spectroscopic Profile of 3-Methylbutyrolactone: A Technical Guide

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Compound of Interest

Compound Name:	*3-Methylbutyrolactone*
CAS No.:	*1679-49-8*
Cat. No.:	*B156374*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic data for **3-Methylbutyrolactone** (also known as β-methyl-γ-butyrolactone or 4-methyl-γ-butyrolactone), a valuable chiral intermediate in the synthesis of various pharmaceuticals and natural products. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with standardized experimental protocols for data acquisition.

Molecular Structure and Properties

- IUPAC Name: 4-methyloxolan-2-one[1]
- Molecular Formula: $C_5H_8O_2$[1]
- Molecular Weight: 100.12 g/mol [1]
- CAS Number: 1679-49-8

Spectroscopic Data

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The following tables summarize the key spectroscopic data for **3-Methylbutyrolactone**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^{1}H NMR (Proton NMR) Data

The ^{1}H NMR spectrum of **3-Methylbutyrolactone** exhibits characteristic signals corresponding to the protons in its structure. The chemical shifts (δ) are reported in parts per million (ppm) relative to a standard reference.

Proton Assignment	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
H-4 (CH)	~4.4 - 4.6	Multiplet	
H-3 (CH_2)	~2.0 - 2.6	Multiplet	
H-5 (CH_2)	~3.9 - 4.3	Multiplet	
-CH_3	~1.2 - 1.4	Doublet	~6-7

Note: The exact chemical shifts and coupling constants can vary depending on the solvent and the specific enantiomer. The analysis of strongly coupled ^{1}H NMR spectra of methyl γ-butyrolactones allows for the determination of the methyl conformational equilibrium from the observed couplings.[2]

^{13}C NMR (Carbon-13 NMR) Data

The ^{13}C NMR spectrum provides information on the carbon skeleton of the molecule. Chemical shifts (δ) are reported in ppm.

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Carbon Assignment	Chemical Shift (δ, ppm)
C=O (C-2)	~177
-CH-O- (C-4)	~75
-CH_2- (C-3)	~35
-CH_2- (C-5)	~30
-CH_3	~20

Infrared (IR) Spectroscopy

The IR spectrum of **3-Methylbutyrolactone** shows characteristic absorption bands for a γ-lactone functional group.

Wavenumber (cm^{-1})	Vibrational Mode	Intensity
~2970	C-H stretch (aliphatic)	Strong
~1770	C=O stretch (lactone)	Strong
~1170	C-O stretch	Strong

Mass Spectrometry (MS)

The mass spectrum of **3-Methylbutyrolactone** provides information about its molecular weight and fragmentation pattern under ionization. Electron ionization (EI) is a common method for this analysis.

m/z	Ion	Relative Abundance
100	$[M]^+$	Moderate
85	$[M - CH_3]^+$	Moderate
56	$[C_3H_4O]^+$	High
43	$[C_2H_3O]^+$	High
41	$[C_3H_5]^+$	High

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The fragmentation of γ-lactone derivatives has been studied, and the fragmentation patterns can be important for structural identification.[3]

Experimental Protocols

The following are detailed methodologies for the key spectroscopic experiments.

Nuclear Magnetic Resonance (NMR) Spectroscopy

3.1.1. ^{1}H and ^{13}C NMR Data Acquisition

- Sample Preparation: Dissolve approximately 5-10 mg of **3-Methylbutyrolactone** in about 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in a standard 5 mm NMR tube. To ensure homogeneity, vortex the sample until fully dissolved. The use of deuterated solvents is crucial to avoid overwhelming signals from the solvent protons.[4]
- Instrument Setup:
  - Place the NMR tube in the spectrometer's probe.
  - Lock the spectrometer onto the deuterium signal of the solvent.
  - Shim the magnetic field to achieve optimal homogeneity, resulting in sharp, symmetrical peaks.
- ^{1}H NMR Acquisition:
  - Set the spectral width to cover the expected range of proton chemical shifts (typically 0-12 ppm).
  - Apply a 90° pulse.
  - Acquire the Free Induction Decay (FID) for a sufficient number of scans to achieve a good signal-to-noise ratio.
  - The relaxation delay between scans should be at least 5 times the longest T_1 relaxation time of the protons of interest for quantitative analysis.

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- ^{13}C NMR Acquisition:
  - Switch the probe to the ^{13}C frequency.
  - Use a proton-decoupled pulse sequence to simplify the spectrum to singlets for each carbon.[5]
  - Set the spectral width to cover the expected range of carbon chemical shifts (typically 0-220 ppm).
  - Acquire the FID for a larger number of scans compared to ^{1}H NMR due to the lower natural abundance and sensitivity of the ^{13}C nucleus.[5]
- Data Processing:
  - Apply a Fourier transform to the FID to obtain the frequency-domain spectrum.
  - Phase the spectrum to ensure all peaks are in the absorptive mode.
  - Calibrate the chemical shift scale using the residual solvent peak or an internal standard (e.g., TMS at 0 ppm).
  - Integrate the peaks in the ^{1}H NMR spectrum to determine the relative ratios of protons.

Fourier-Transform Infrared (FT-IR) Spectroscopy

- Sample Preparation (Neat Liquid):
  - Place one to two drops of liquid **3-Methylbutyrolactone** onto the surface of a salt plate (e.g., NaCl or KBr).[6]
  - Place a second salt plate on top and gently press to form a thin, uniform film.
- Instrument Setup:
  - Record a background spectrum of the clean, empty salt plates. This will be subtracted from the sample spectrum to remove contributions from atmospheric CO_2 and H_2O.
- Data Acquisition:

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- Place the prepared sample in the spectrometer's sample holder.
- Acquire the spectrum, typically over the range of 4000-400 cm^{-1}.
- Co-add multiple scans to improve the signal-to-noise ratio.[7]

- Data Processing:
  - Perform a background subtraction.
  - Identify and label the major absorption peaks.

Electron Ionization Mass Spectrometry (EI-MS)

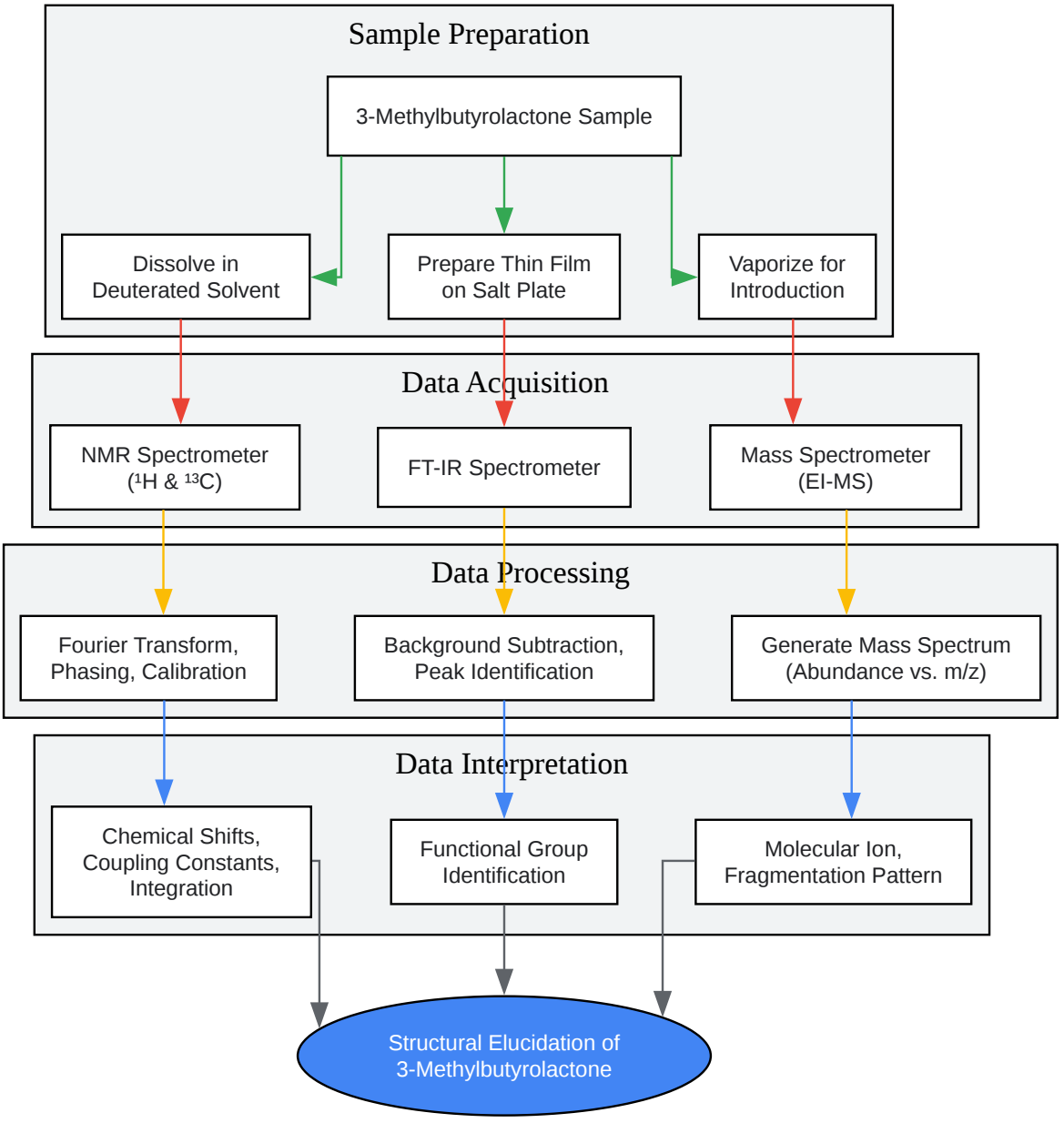
- Sample Introduction:
  - Introduce a small amount of **3-Methylbutyrolactone** into the mass spectrometer. For volatile liquids, a direct insertion probe or injection into a gas chromatograph (GC-MS) can be used. The sample must have a sufficient vapor pressure to be analyzed.[8]
- Ionization:
  - The gaseous sample molecules are bombarded with a beam of high-energy electrons (typically 70 eV).[9] This causes the molecules to ionize and fragment.[9]
- Mass Analysis:
  - The resulting positive ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
  - The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- Detection:
  - An electron multiplier or other detector records the abundance of each ion.
- Data Presentation:

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- The data is presented as a mass spectrum, which is a plot of relative ion abundance versus m/z.

Experimental Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like **3-Methylbutyrolactone**.



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Caption: General workflow for spectroscopic analysis.

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